

5-(2-Chlorophenyl)pyridine-2-carboxylic acid

CAS number search

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Compound of Interest

Compound Name: 5-(2-Chlorophenyl)picolinic acid

CAS No.: 1221403-88-8

Cat. No.: B6336889

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Title: Comprehensive Technical Guide to 5-(2-Chlorophenyl)pyridine-2-carboxylic Acid (CAS 1221403-88-8): Synthesis, Properties, and Applications

Executive Summary

In modern medicinal chemistry, the rational design of biaryl scaffolds is a cornerstone of targeted drug discovery. 5-(2-Chlorophenyl)pyridine-2-carboxylic acid (also known as **5-(2-chlorophenyl)picolinic acid**) is a highly versatile building block characterized by a picolinic acid core and an ortho-chloro substituted phenyl ring[1][2]. This specific substitution pattern provides a unique combination of metal-chelating capabilities, hydrogen-bonding potential, and a sterically locked biaryl axis. This whitepaper provides an in-depth technical analysis of its physicochemical properties, a self-validating synthetic protocol, and its downstream applications in pharmaceutical development.

Physicochemical Profiling

Understanding the fundamental properties of CAS 1221403-88-8 is critical for predicting its behavior in both synthetic workflows and biological assays. The data below summarizes its core physicochemical profile[1][2]:

Property	Value
Chemical Name	5-(2-Chlorophenyl)pyridine-2-carboxylic acid
Common Synonyms	5-(2-Chlorophenyl)picolinic acid
CAS Registry Number	1221403-88-8
Molecular Formula	C ₁₂ H ₈ ClNO ₂
Molecular Weight	233.65 g/mol
Structural Motif	Biaryl (Pyridine-Phenyl) with ortho-halogenation
Acid-Base Character	Amphoteric (Basic pyridine nitrogen, acidic carboxylate)

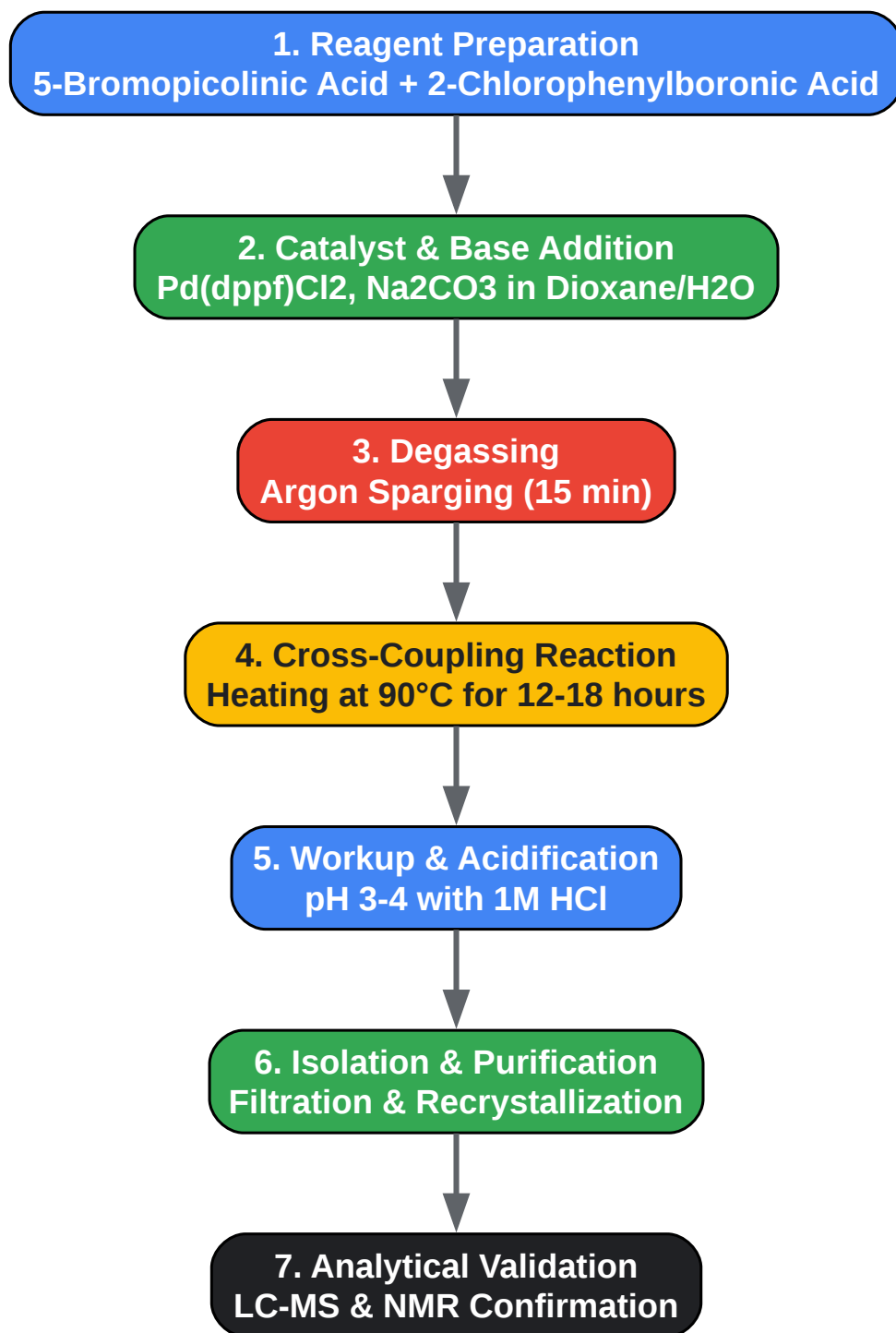
Mechanistic Rationale & Synthetic Strategy

The most robust and scalable method for synthesizing 5-(2-chlorophenyl)pyridine-2-carboxylic acid is via a Suzuki-Miyaura cross-coupling reaction between 5-bromopicolinic acid and (2-chlorophenyl)boronic acid[3][4]. As a Senior Application Scientist, I emphasize that successful cross-coupling of unprotected carboxylic acids requires precise control over the reaction microenvironment[5].

Causality of Experimental Choices:

- Aqueous Base (Na₂CO₃ in Water/Dioxane):** The free carboxylic acid of 5-bromopicolinic acid is poorly soluble in pure organic solvents. The addition of aqueous Na₂CO₃ serves a dual purpose: it deprotonates the acid to form a highly soluble sodium carboxylate, and it coordinates with the 2-chlorophenylboronic acid to form a negatively charged boronate complex[4][5]. This boronate formation is a strict mechanistic prerequisite for the transmetalation step onto the Palladium(II) intermediate.
- Catalyst Selection (Pd(dppf)Cl₂):** The ortho-chloro substitution on the phenylboronic acid introduces significant steric hindrance. A palladium catalyst with a bidentate ligand, such as Pd(dppf)Cl₂, provides the necessary electron density and spatial geometry to accelerate oxidative addition while suppressing proto-deboronation side reactions[5][6].

- Degassing Protocol: Palladium(0) is highly susceptible to oxidation by dissolved O_2 , which forms catalytically inactive Pd(II) peroxo complexes. Rigorous sparging with argon displaces O_2 , ensuring the catalyst remains in the active Pd(0) state.



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Experimental workflow for the Suzuki-Miyaura synthesis of CAS 1221403-88-8.

Self-Validating Experimental Protocol

The following protocol is designed as a self-validating system, incorporating in-process controls (IPCs) to guarantee scientific integrity and yield optimization^[4].

Step 1: Reaction Assembly

- Charge a flame-dried Schlenk flask with 5-bromopicolinic acid (1.0 equiv, 10 mmol) and (2-chlorophenyl)boronic acid (1.2 equiv, 12 mmol).
- Add Pd(dppf)Cl₂ (0.05 equiv, 5 mol%) and Na₂CO₃ (3.0 equiv, 30 mmol).
- Suspend the mixture in a 4:1 solvent system of 1,4-Dioxane and HPLC-grade H₂O (0.2 M concentration).

Step 2: Environmental Control 4. Sparge the biphasic mixture with Argon for exactly 15 minutes while stirring at 300 rpm to ensure complete deoxygenation. 5. Seal the flask and heat to 90°C under a positive Argon pressure.

Step 3: In-Process Control (IPC) & Self-Validation 6. At t=12 hours, withdraw a 50 µL aliquot from the organic layer. Quench with 100 µL of 1M HCl and extract with 200 µL Ethyl Acetate. 7. Validation Checkpoint: Analyze the organic extract via LC-MS. The reaction is validated as complete only when the peak corresponding to 5-bromopicolinic acid (m/z 202/204) is ≤ 1% relative to the product peak (m/z 234/236). If incomplete, continue heating for 4 hours and repeat the IPC.

Step 4: Workup and Isolation 8. Cool the reaction to room temperature and filter through a pad of Celite to remove palladium black, washing with H₂O. 9. Causality of Acidification: The product exists as a highly water-soluble sodium carboxylate. Extract the aqueous filtrate with Ethyl Acetate to remove organic impurities and homocoupled byproducts. Discard the organic layer. 10. Slowly acidify the aqueous layer with 1M HCl to pH 3–4. The amphoteric product will precipitate as a white/off-white solid^[4]. 11. Collect the solid via vacuum filtration, wash with cold water, and dry under high vacuum.

Analytical Validation

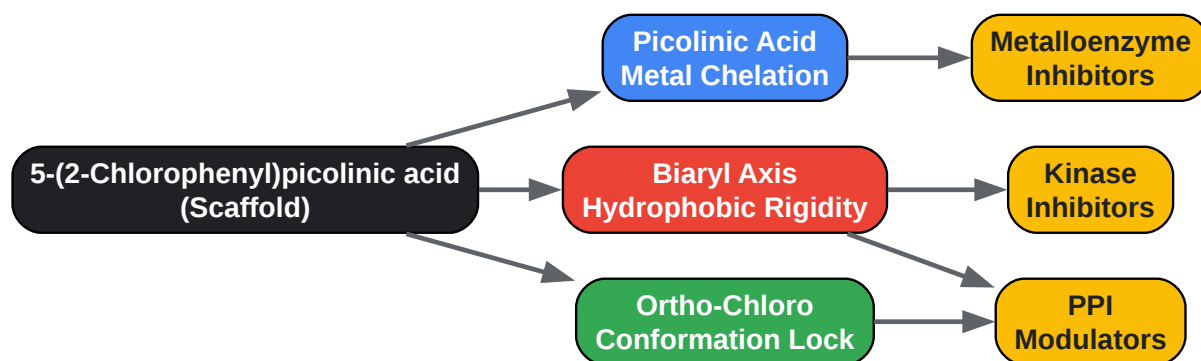
To confirm the structural integrity of the synthesized 5-(2-Chlorophenyl)pyridine-2-carboxylic acid, perform the following analytical checks:

- LC-MS (ESI+): Expect a base peak of $[M+H]^+=234.0$. A critical validation metric is the presence of the characteristic chlorine isotope pattern, showing a 3:1 ratio for the m/z 234 and 236 peaks.
- ^1H NMR (DMSO- d_6): Look for a broad singlet corresponding to the carboxylic acid proton (often exchanging >12 ppm), a distinct set of doublets/multiplets for the pyridine ring (positions 3, 4, and 6), and a highly deshielded multiplet for the ortho-chlorophenyl protons due to the electron-withdrawing nature of the adjacent halogen and biaryl bond.

Downstream Applications in Drug Discovery

The structural motifs of CAS 1221403-88-8 make it a privileged scaffold in medicinal chemistry[7].

- Metalloenzyme Inhibitors: The picolinic acid moiety acts as a potent bidentate chelator for active-site metals (e.g., Fe^{2+} or Zn^{2+}). This makes the compound an excellent precursor for Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PHD) inhibitors.
- Kinase Inhibitors: The biaryl axis provides structural rigidity, allowing the molecule to project into deep hydrophobic pockets, while the pyridine nitrogen can act as a hydrogen-bond acceptor in the kinase hinge region.
- Conformational Locking: The ortho-chloro substituent restricts the rotation of the biaryl bond via steric hindrance, locking the molecule into a specific dihedral angle. This reduces the entropic penalty upon target binding, significantly increasing target affinity.



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Logical relationship mapping of structural motifs to drug discovery applications.

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